

In-Depth Technical Guide: N-(2-Hydroxyethyl)-N-methylthiourea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)-*N*-methylthiourea

Cat. No.: B160530

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(2-Hydroxyethyl)-N-methylthiourea is a disubstituted thiourea derivative of interest in medicinal chemistry and drug development. While a specific CAS number for this compound is not readily available in public databases, its structural similarity to other biologically active thiourea derivatives suggests potential applications in various therapeutic areas. This technical guide provides a comprehensive overview of its probable synthesis, physicochemical properties based on related compounds, and potential biological significance by examining analogous structures. The information herein is intended to serve as a foundational resource for researchers investigating this and similar molecules.

Chemical Identity and Properties

While a specific CAS number for **N-(2-Hydroxyethyl)-N-methylthiourea** has not been identified in comprehensive searches, its chemical structure and properties can be inferred. The IUPAC name for this compound is 1-(2-hydroxyethyl)-1-methylthiourea.

Table 1: Physicochemical Properties of **N-(2-Hydroxyethyl)-N-methylthiourea** and Related Analogues

Property	N-(2-Hydroxyethyl)-N-methylthiourea (Predicted)	(2-Hydroxyethyl)thiourea[1]	N-Methylthiourea [2][3]	1-Allyl-3-(2-hydroxyethyl)-2-thiourea[4]
CAS Number	Not Found	29146-81-4	598-52-7	105-81-7
Molecular Formula	C ₄ H ₁₀ N ₂ OS	C ₃ H ₈ N ₂ OS	C ₂ H ₆ N ₂ S	C ₆ H ₁₂ N ₂ OS
Molecular Weight	134.20 g/mol	120.18 g/mol	90.15 g/mol	160.24 g/mol
Melting Point	Data not available	Data not available	118-121 °C	76-78 °C
Boiling Point	Data not available	Data not available	Data not available	Data not available
LogP (Predicted)	-0.8 (approx.)	-1.1	-0.7	Data not available
Hydrogen Bond Donors	2	3	2	2
Hydrogen Bond Acceptors	3	3	2	3

Experimental Protocols: Synthesis

A likely synthetic route for **N-(2-Hydroxyethyl)-N-methylthiourea**, based on established methods for the synthesis of N-substituted thioureas, would involve the reaction of an isothiocyanate with an amine.[5][6] Two primary pathways are proposed:

Method A: Reaction of Methyl Isothiocyanate with 2-(Methylamino)ethanol

This is a common and straightforward method for preparing unsymmetrically disubstituted thioureas.

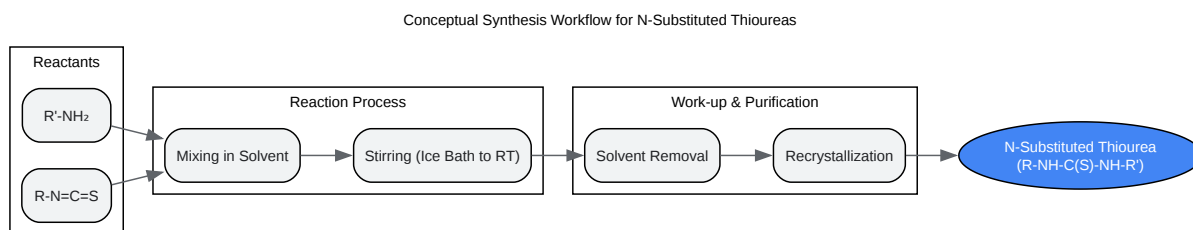
- Materials: Methyl isothiocyanate, 2-(Methylamino)ethanol, a suitable solvent (e.g., ethanol, acetonitrile, or dichloromethane).
- Procedure:
 - Dissolve 2-(Methylamino)ethanol in the chosen solvent in a reaction flask.
 - Cool the solution in an ice bath.
 - Add methyl isothiocyanate dropwise to the cooled solution with constant stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for several hours to ensure the reaction goes to completion.
 - The solvent can be removed under reduced pressure.
 - The resulting crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes).

Method B: Reaction of 2-Isothiocyanatoethanol with Methylamine

An alternative pathway involves the reaction of a hydroxyethyl-containing isothiocyanate with methylamine.

- Materials: 2-Isothiocyanatoethanol, methylamine (as a solution in a solvent like THF or ethanol), a suitable reaction solvent.
- Procedure:
 - Dissolve 2-Isothiocyanatoethanol in the reaction solvent.
 - Cool the solution in an ice bath.
 - Slowly add the methylamine solution to the isothiocyanate solution with vigorous stirring.
 - Allow the reaction to proceed at room temperature for a few hours.
 - Work-up and purification would follow a similar procedure as described in Method A.

Below is a conceptual workflow for the synthesis of N-substituted thioureas.



[Click to download full resolution via product page](#)

Caption: General workflow for synthesizing N-substituted thioureas.

Potential Biological Activity and Signaling Pathways

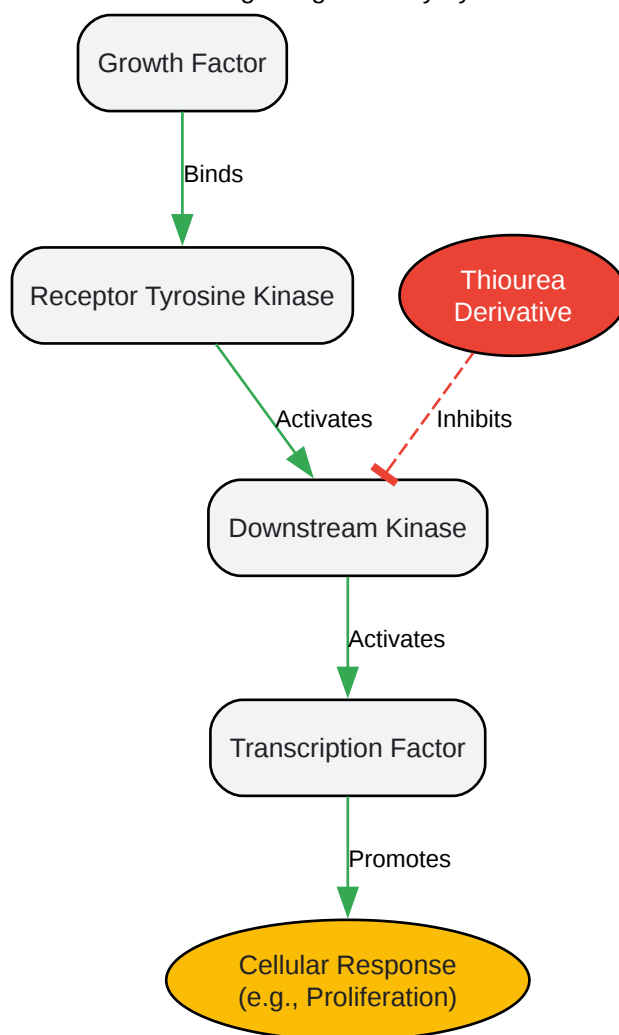
Thiourea derivatives are recognized as a "privileged structure" in medicinal chemistry, with numerous compounds exhibiting a wide range of biological activities, including anticancer, antimicrobial, and antiviral properties.^{[7][8]} The biological activity of these compounds is often attributed to their ability to form hydrogen bonds and coordinate with metal ions in biological systems.

While no specific biological data for **N-(2-Hydroxyethyl)-N-methylthiourea** has been found, the activities of structurally related compounds suggest potential areas of investigation:

- **Anticancer Activity:** Many thiourea derivatives have demonstrated potent anticancer properties.^[9] Their mechanisms of action can be diverse, including the inhibition of kinases and the disruption of signaling pathways crucial for cancer cell proliferation and survival. For instance, some acylthiourea compounds act as antagonists of the Smoothed (Smo) receptor in the Hedgehog (Hh) signaling pathway.
- **Antimicrobial Activity:** The thiourea moiety is present in several antimicrobial agents. These compounds can exert their effects through various mechanisms, such as inhibiting essential enzymes in bacteria or fungi.

The diagram below illustrates a simplified representation of a signaling pathway that could potentially be modulated by thiourea derivatives.

Potential Modulation of a Signaling Pathway by Thiourea Derivatives



[Click to download full resolution via product page](#)

Caption: Inhibition of a signaling pathway by a thiourea derivative.

Conclusion

N-(2-Hydroxyethyl)-N-methylthiourea represents a simple yet potentially valuable scaffold for drug discovery. Although specific experimental data for this compound is limited in the public domain, this guide provides a solid foundation for its synthesis and potential biological evaluation based on the well-established chemistry and pharmacology of related thiourea

derivatives. Further research is warranted to synthesize and characterize this compound and to explore its activity in relevant biological assays, which could unveil novel therapeutic applications. Researchers are encouraged to use the provided experimental outlines as a starting point for their investigations into this and similar molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (2-Hydroxyethyl)thiourea | C₃H₈N₂OS | CID 3254090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methylthiourea | C₂H₆N₂S | CID 2723704 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-METHYLTHIOUREA | 598-52-7 [chemicalbook.com]
- 4. 1-ALLYL-3-(2-HYDROXYETHYL)-2-THIOUREA CAS#: 105-81-7 [m.chemicalbook.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. mdpi.com [mdpi.com]
- 7. Recent advances in urea- and thiourea-containing compounds: focus on innovative approaches in medicinal chemistry and organic synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Synthesis of New Thiourea-Metal Complexes with Promising Anticancer Properties - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: N-(2-Hydroxyethyl)-N-methylthiourea]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160530#n-2-hydroxyethyl-n-methylthiourea-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com